

# A Comprehensive Guide to Utilizing Reglone® for Weed Control in Experimental Fields

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## Compound of Interest

Compound Name: **Reglone**  
Cat. No.: **B022050**

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## Application Notes and Protocols for Researchers and Scientists

### Introduction:

**Reglone®**, with its active ingredient diquat, is a non-selective, contact herbicide and desiccant widely utilized in agricultural research for rapid weed control and pre-harvest crop dry-down.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#) Its fast-acting nature and lack of soil residual activity make it a valuable tool in experimental field settings where precise timing and control are paramount.[\[2\]](#) This guide provides detailed application notes and protocols for the effective and safe use of **Reglone®** in research plots, tailored for professionals in drug development and agricultural science.

**Reglone®** works by inhibiting Photosystem I in green plant tissue, leading to the production of superoxides that destroy cell membranes and cause rapid desiccation.[\[1\]](#)[\[3\]](#) This mode of action is light-dependent and requires thorough coverage for optimal efficacy.[\[3\]](#)

## Safety Precautions and Personal Protective Equipment (PPE)

All personnel handling and applying **Reglone®** must adhere to strict safety protocols to minimize exposure risks. Diquat dibromide can be harmful if inhaled or swallowed and can cause moderate eye irritation.[\[5\]](#)[\[6\]](#)

#### Required Personal Protective Equipment (PPE):

- Coveralls: Worn over a short-sleeved shirt and short pants.[5][7]
- Chemical-resistant gloves: Made of any waterproof material.[5][7]
- Shoes plus socks.[7]
- Protective eyewear: Goggles or a face shield.[5][7]
- Chemical-resistant headgear: For overhead exposure.[5][7]
- Chemical-resistant apron: When mixing, loading, and cleaning equipment.[5]

#### Handling and Decontamination Procedures:

- Wash hands thoroughly before eating, drinking, chewing gum, using tobacco, or using the toilet.[1][5]
- Remove clothing/PPE immediately if the pesticide gets inside. Wash thoroughly and put on clean clothing.[1][5]
- Remove PPE immediately after handling the product. Wash the outside of gloves before removing. As soon as possible, wash thoroughly and change into clean clothing.[1][5][8]
- Do not enter or allow worker entry into treated areas during the restricted-entry interval (REI) of 24 hours.[1][9]

## Data Presentation: Application Rates and Pre-Harvest Intervals

The following tables summarize recommended application rates for weed control and desiccation in various crops commonly used in experimental settings. Rates may need to be adjusted based on weed density, crop canopy, and environmental conditions.

Table 1: **Reglone®** Application Rates for Weed Control and Desiccation

Crop	Application Timing	Application Rate (L/acre)	Water Volume (gal/acre)	Notes
Potatoes	For vine killing, at least two weeks before harvest. <a href="#">[2]</a>	0.5 - 1.4 (Ground) 0.7 - 0.9 (Aerial)	20 (Ground) 5 (Aerial)	Use higher rates for dense vines. A split application may be effective. <a href="#">[2]</a> Do not apply to drought-stressed potatoes. <a href="#">[2]</a>
Pulse Crops (Lentils, Dry Beans, Soybeans, Peas)	When the crop has reached maturity.	0.5 - 0.7 (Ground) 0.7 - 0.9 (Aerial)	20 (Ground) 5 (Aerial)	Application timing is critical to avoid yield and quality loss. <a href="#">[10]</a> For peas, apply when the average moisture content is no more than 45%. <a href="#">[2]</a>
Canola, Mustard, Flax	When the crop has 90% brown seeds throughout the plants. <a href="#">[11]</a>	0.5 - 0.7 (Ground) 0.7 - 0.9 (Aerial)	20 (Ground) 5 (Aerial)	Applying too early can cause pod shattering and yield loss. <a href="#">[10]</a>
Sunflowers	When the back of the head is yellow and bracts are browning.	0.5 - 0.7 (Ground) 0.7 - 0.9 (Aerial)	20 (Ground) 5 (Aerial)	Reglone® works well on sunflowers for desiccation. <a href="#">[10]</a>
Non-Crop Areas	For general weed control.	1.5 - 2 pints	15	Retreatment may be necessary for established weeds. <a href="#">[1]</a>

Table 2: Pre-Harvest Intervals (PHI) Following **Reglone®** Application

Crop	Pre-Harvest Interval (Days)
Potatoes	24 hours[2]
Pulse Crops	4 - 10 days, depending on weather and crop[2]
Soybeans	Direct combine when ready[2]
Dry Beans	Direct combine when ready[2]
Rice	5 days[12]

## Experimental Protocols

### Protocol for Evaluating Herbicide Efficacy in Experimental Plots

This protocol outlines a standard method for assessing the efficacy of **Reglone®** on target weed species in a controlled experimental setting.

**Objective:** To determine the effective dose-response of **Reglone®** on selected weed species and to assess any potential phytotoxicity on the experimental crop.

#### Experimental Design:

- **Design:** Randomized Complete Block Design (RCBD) is recommended to account for field variability.[13][14]
- **Replicates:** A minimum of four replicates per treatment.[13]
- **Plot Size:** Dependent on the crop and application equipment, but should be large enough to minimize edge effects. Ensure untreated buffer rows between plots to prevent spray drift.[14]
- **Treatments:**
  - Untreated Control
  - **Reglone®** at various rates (e.g., 0.5x, 1x, 1.5x, 2x the recommended label rate)

- Reference herbicide (optional)

#### Materials and Equipment:

- **Reglone®** herbicide
- Non-ionic surfactant (adjuvant)[[1](#)][[10](#)]
- Calibrated research plot sprayer with flat-fan nozzles[[1](#)]
- Personal Protective Equipment (as per Section 1)
- Weed density and biomass measurement tools (e.g., quadrats, scales)
- Data collection sheets or electronic device

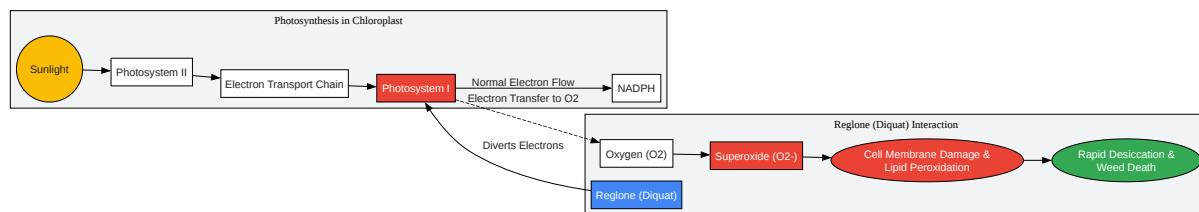
#### Procedure:

- Site Selection and Preparation: Choose a site with a uniform distribution of the target weed species. Prepare the seedbed and plant the experimental crop according to standard practices for the region.
- Treatment Preparation:
  - Calibrate the sprayer to deliver the desired water volume per acre.
  - Prepare the spray solutions for each treatment, ensuring accurate measurement of **Reglone®** and the non-ionic surfactant. Use clean water, as dirty or muddy water can reduce efficacy.[[5](#)][[10](#)]
- Application:
  - Apply treatments at the appropriate weed and crop growth stage. For optimal results with **Reglone®**, apply at dusk or on a cloudy day to allow for better uptake before desiccation occurs.[[15](#)]
  - Ensure thorough coverage of the target weeds.[[1](#)]

- Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- Data Collection:
  - Weed Control Efficacy: Assess weed control at set intervals (e.g., 3, 7, 14, and 28 days after treatment). This can be done through visual ratings (e.g., 0-100% control) or by measuring weed density and biomass within quadrats placed randomly in each plot.
  - Crop Phytotoxicity: Visually assess the crop for any signs of injury (e.g., chlorosis, necrosis, stunting) at the same intervals as weed control assessments.
  - Yield Data: At crop maturity, harvest the plots and measure the yield to determine the impact of the treatments.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.

## Visualizations

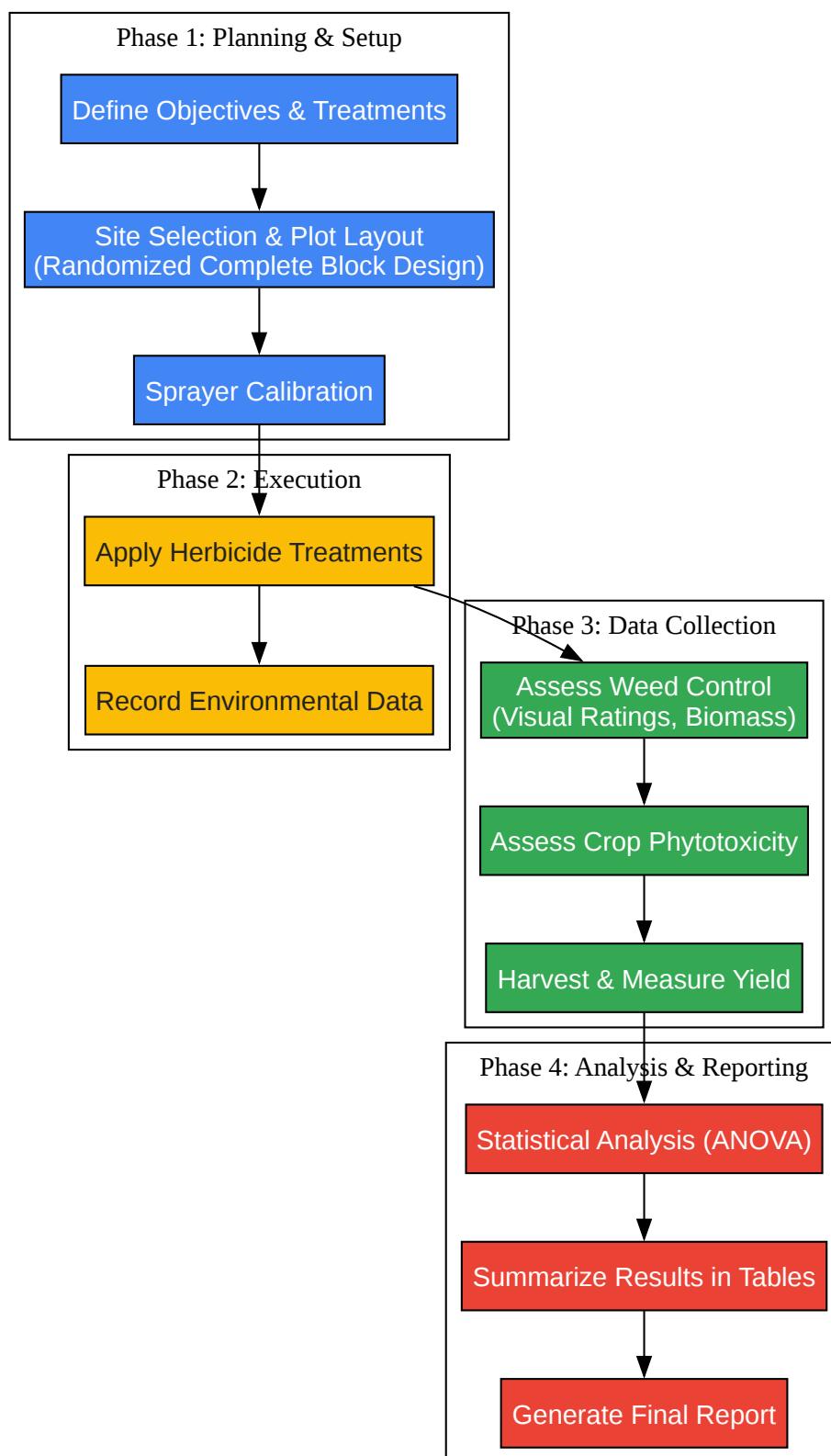
### Mechanism of Action: Diquat's Disruption of Photosystem I



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Caption: **Reglone** (diquat) mode of action in disrupting Photosystem I.

## Experimental Workflow for Herbicide Efficacy Trial

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